

Structural Elucidation of 5-Chloro-2-isopropoxy-4-methylpyridine: A Crystallographic Methodology

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Compound of Interest

Compound Name: 5-Chloro-2-isopropoxy-4-methylpyridine

CAS No.: 2404734-35-4

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Executive Summary

This technical guide outlines the rigorous protocol for the single-crystal X-ray diffraction (SC-XRD) analysis of **5-Chloro-2-isopropoxy-4-methylpyridine**.^{[1][2]} As a critical intermediate in the synthesis of polysubstituted pyridine pharmacophores (structurally analogous to ALK inhibitors like Crizotinib), definitive structural confirmation is required to verify regioselectivity during synthesis—specifically distinguishing the 2-isopropoxy isomer from potential 4-isopropoxy byproducts.^{[1][2]}

This document details the workflow from difficult crystallization (handling low-melting solids) to advanced structure refinement, addressing common challenges such as isopropyl group disorder and halogen bonding.^[2]

Chemical Context & Structural Challenges^{[1][2][3][4][5][6][7]}

The Regioselectivity Challenge

In the nucleophilic aromatic substitution (

) of 2,5-dichloro-4-methylpyridine, the 2-position is electronically activated by the ring nitrogen.
[1][2] However, steric hindrance from the 4-methyl group and the inductive effect of the 5-chloro substituent can lead to ambiguity.[2] SC-XRD provides the only unambiguous confirmation of the ether linkage position.[2]

Crystallographic Properties[2][8]

- Molecular Formula:

[2]

- Expected Morphology: Likely a low-melting solid or viscous oil at room temperature due to the flexible isopropoxy chain disrupting efficient packing.[1][2]

- Key Structural Features:

- Halogen Bonding: The Cl atom at C5 often engages in

or

interactions.[1][2]

- Conformational Disorder: The terminal isopropyl methyl groups frequently exhibit high thermal motion or rotational disorder.[1][2]

Experimental Protocol: Crystallization Strategy

Since the neutral molecule may be an oil or have a low melting point, standard evaporation often fails.[2] Two parallel workflows are recommended: In Situ Cryo-Crystallization (for oils) and Salt Formation (for solids).[1][2]

Workflow A: Salt Derivatization (Recommended)

Protonation of the pyridine nitrogen eliminates the flexibility of the lone pair and introduces strong hydrogen bond donors (

), facilitating lattice formation.[2]

- Reagent: Picric acid or Hydrochloric acid (etherial).[1][2]
- Method:
 - Dissolve 50 mg of the target compound in minimal ethanol.[2]
 - Add 1.05 equivalents of picric acid (saturated EtOH solution).
 - Allow slow evaporation at
.
- Rationale: Picrate salts of pyridines crystallize readily due to
stacking between the electron-deficient picrate and the pyridine ring [1].[1][2]

Workflow B: Low-Temperature In Situ Crystallization

If the neutral structure is strictly required:

- Seal the neat liquid in a Lindemann capillary (
mm diameter).
- Mount on the goniometer and flash-cool to
K.[2]
- Use an optical heating laser (OHZ) to zone-refine the polycrystal into a single crystal directly on the diffractometer.[2]

Data Collection & Reduction

Instrument Parameters

- Source: Cu
(

Å) is preferred over Mo

for this light-atom organic molecule to maximize diffraction intensity at high angles.[1][2]

- Temperature: 100 K (Cryogenic) is mandatory.[1][2]
 - Reasoning: Reduces the thermal ellipsoid volume of the isopropyl group, allowing for the resolution of disorder models.
- Strategy: Collect a full sphere of data (redundancy > 4.0) to ensure accurate absorption correction, which is critical given the Chlorine atom (for Cu radiation).[2]

Data Processing Table

Parameter	Setting/Standard	Rationale
Resolution Limit	Å (min)	Required for accurate bond length determination.[1][2]
Completeness		Prevents missing reflections in low-symmetry space groups.[1][2]
Target		Indicates high internal consistency of equivalent reflections.[2][3]
Absorption Correction	Multi-scan (SADABS)	Corrects for crystal shape anisotropy and capillary glass.[2]

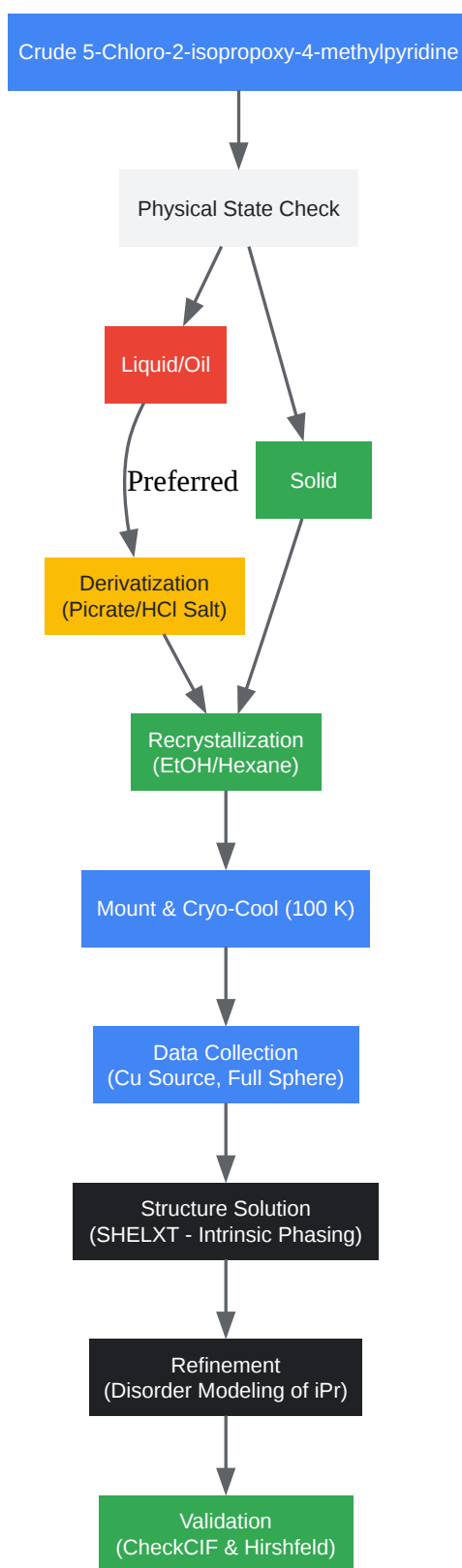
Structure Solution & Refinement Phasing

Use Intrinsic Phasing (SHELXT).[1][2] The presence of the Chlorine atom provides sufficient anomalous scattering signal to resolve the phase problem efficiently [2].[2]

Refinement Strategy (SHELXL)

The critical step for this molecule is handling the isopropoxy group.[\[2\]](#)

- Initial Pass: Refine all non-hydrogen atoms anisotropically.
- Hydrogen Placement: Use a riding model (HFIX 43 for aromatic, HFIX 137 for methyls).[\[2\]](#)
- Disorder Handling:
 - If the isopropyl group shows elongated ellipsoids, apply a split model.[\[2\]](#)
 - Use the PART 1 and PART 2 commands to assign occupancy (variable FVAR).[\[2\]](#)
 - Apply similarity restraints (SAME or SADI) to bond lengths and angles of the disordered components to maintain chemically reasonable geometry.[\[2\]](#)



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Figure 1: Decision matrix for the crystallographic analysis of low-melting pyridine derivatives.

Expected Structural Metrics & Validation

To validate the solved structure, compare geometric parameters against the Cambridge Structural Database (CSD) averages for 2-alkoxypyridines.[\[2\]](#)

Geometric Benchmarks

- C(2)-O(Ether) Bond: Expected length

Å.[\[1\]](#)[\[2\]](#) A significantly shorter bond indicates partial double-bond character due to resonance with the pyridine ring.[\[1\]](#)[\[2\]](#)

- C(5)-Cl Bond: Expected length

Å.[\[2\]](#)

- C-N-C Angle: The internal pyridine angle at Nitrogen should be

(typically

) due to the lone pair repulsion.[\[2\]](#)

Hirshfeld Surface Analysis

Post-refinement, generate Hirshfeld surfaces (using CrystalExplorer) to map intermolecular interactions.[\[2\]](#)

- Look for: Red spots on the

surface near the Chlorine atom.[\[2\]](#)

- Significance: These indicate Halogen Bonding (

or

), which are crucial for stabilizing the crystal lattice in the absence of strong H-donors [\[3\]](#).[\[1\]](#)
[\[2\]](#)

References

- Britton, D. (2016).[2] "Picrates of Pyridine Derivatives." Journal of Chemical Crystallography, 46, 1–8.[2] [Link](#)
- Sheldrick, G. M. (2015).[2] "SHELXT – Integrated space-group and crystal-structure determination." [2] Acta Crystallographica Section A, 71(1), 3–8.[2] [Link](#)
- Cavallo, G., et al. (2016).[2] "The Halogen Bond." [1][2][4] Chemical Reviews, 116(4), 2478–2601.[2] [Link](#)[2]

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Sources

- 1. chemscene.com [chemscene.com]
- 2. 2-氯-5-甲基吡啶 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. Crystal structure of 4,4'-dimethoxy-2,2'-bipyridine - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. CN103420902A - Preparation method of 2-chloro-4-iodo-5-methylpyridine - Google Patents [patents.google.com]
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